

Application Notes and Protocols for Ripk1-IN-18 in Cell-Based Assays

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Compound of Interest

Compound Name: *Ripk1-IN-18*

Cat. No.: *B15138581*

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These application notes provide a comprehensive guide for utilizing **Ripk1-IN-18**, a potent inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), in various cell-based assays. This document outlines the mechanism of action of RIPK1, details experimental protocols for assessing the efficacy of **Ripk1-IN-18** in inhibiting necroptosis, and presents comparative data for other known RIPK1 inhibitors.

Introduction to RIPK1 and Necroptosis

Receptor-Interacting Protein Kinase 1 (RIPK1) is a critical serine/threonine kinase that functions as a key signaling node in cellular pathways governing inflammation, apoptosis, and a regulated form of necrosis known as necroptosis.[1][2] The kinase activity of RIPK1 is essential for the initiation of necroptosis, a pro-inflammatory mode of cell death implicated in the pathophysiology of numerous inflammatory and neurodegenerative diseases.[2][3][4]

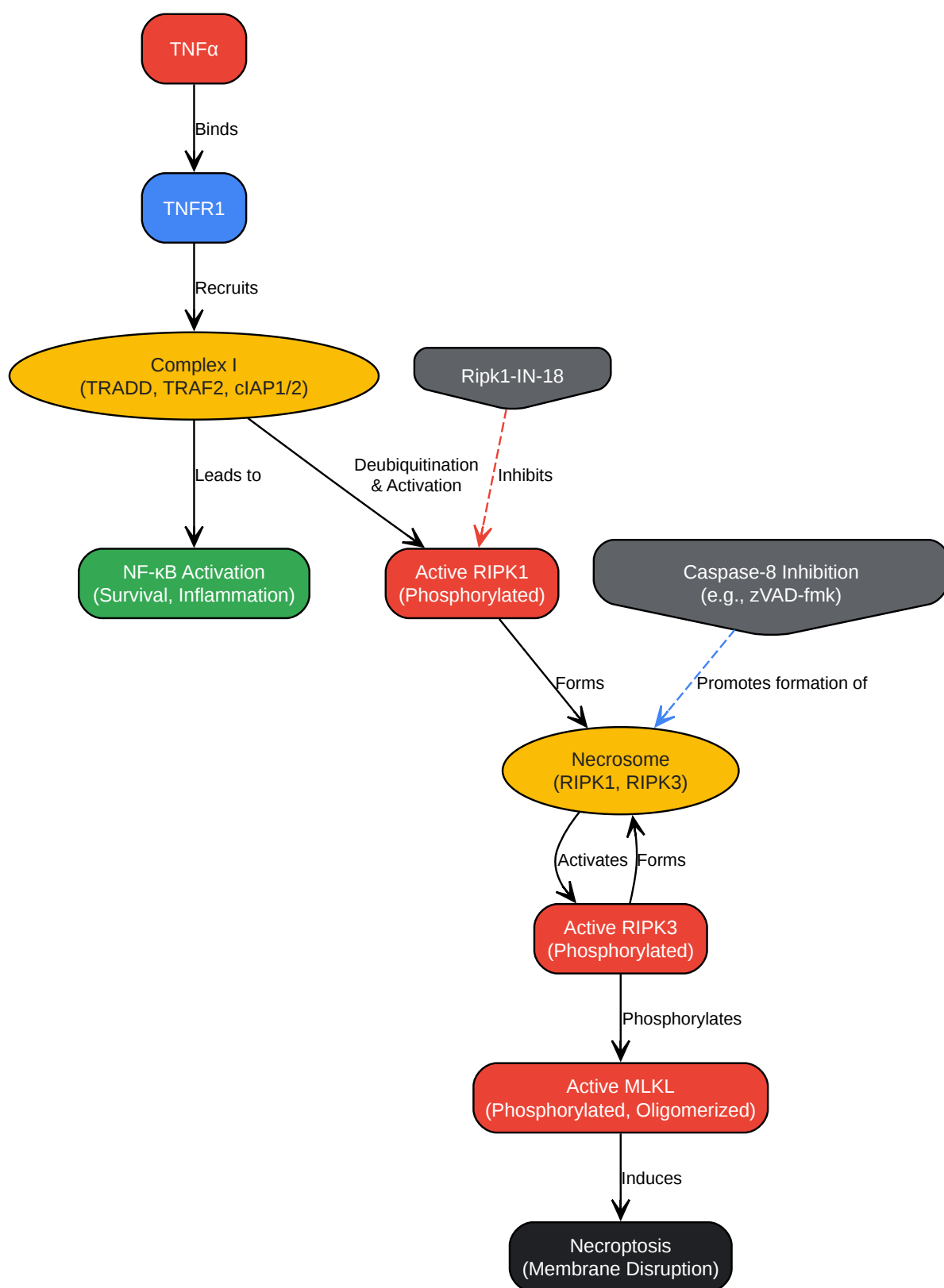
Necroptosis is typically initiated downstream of death receptors, such as Tumor Necrosis Factor Receptor 1 (TNFR1), particularly when caspase-8, a key apoptotic enzyme, is inhibited.[5] Upon activation, RIPK1 phosphorylates and activates RIPK3, which in turn phosphorylates Mixed Lineage Kinase Domain-Like (MLKL).[6] Phosphorylated MLKL oligomerizes and translocates to the plasma membrane, leading to membrane rupture and cell death.[6]

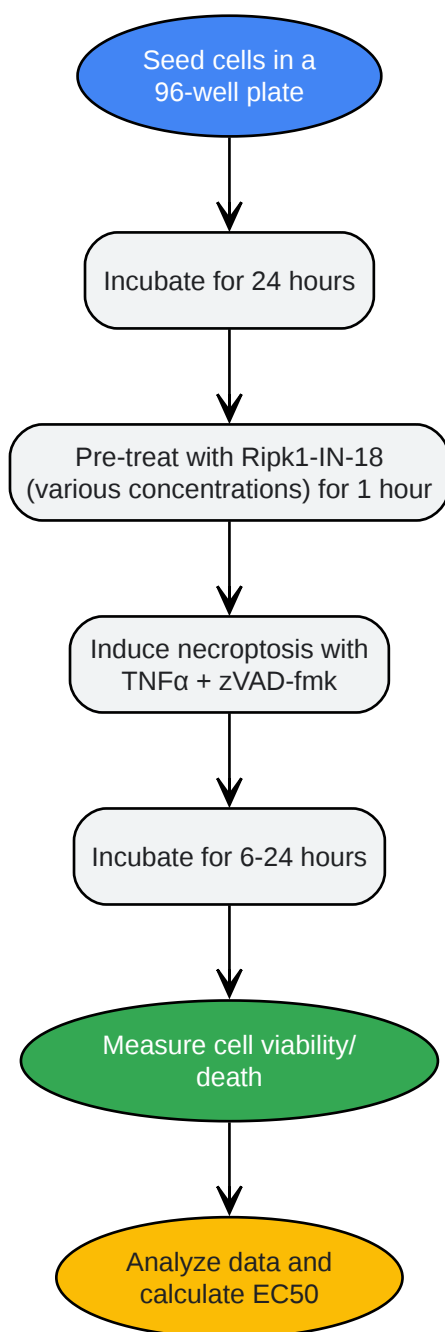
Ripk1-IN-18 is a potent inhibitor of RIPK1 and can be utilized in research related to autoimmune diseases.[7] By inhibiting the kinase activity of RIPK1, **Ripk1-IN-18** is expected to

block the downstream signaling cascade that leads to necroptosis, making it a valuable tool for studying the role of RIPK1-mediated cell death in various pathological conditions.

Signaling Pathway Overview

The following diagram illustrates the central role of RIPK1 in the necroptosis signaling pathway and the point of intervention for inhibitors like **Ripk1-IN-18**.





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